Thiomorpholine Amide Derivatives: A Technical Guide to Bioisosteric Tuning and Synthetic Application

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Compound of Interest

Compound Name:	*2-Cyclopropyl-1-thiomorpholinoethanone*
CAS No.:	*1870559-92-4*
Cat. No.:	*B2885609*

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Executive Summary

Thiomorpholine amide derivatives represent a critical "chameleon" scaffold in modern medicinal chemistry. While morpholine is a ubiquitous solubilizing group, its metabolic liability and fixed polarity often limit its utility in late-stage lead optimization. Thiomorpholine offers a versatile bioisostere: the sulfur atom increases lipophilicity (LogP) and membrane permeability, while its ability to exist in three distinct oxidation states (sulfide, sulfoxide, sulfone) allows for precise "tuning" of hydrogen bond acceptance and polarity without altering the carbon skeleton.

This guide provides a technical deep-dive into the design, synthesis, and biological application of thiomorpholine amides, with a specific focus on their role in 11

-HSD1 inhibition and antimicrobial research.[1]

Part 1: The Pharmacophore & Bioisosteric Logic

The transition from morpholine to thiomorpholine is rarely a random choice; it is a calculated decision to modulate physicochemical properties.

Comparative Physicochemical Profile

The sulfur atom in thiomorpholine is larger and less electronegative than the oxygen in morpholine. This results in a significant shift in lipophilicity and electronic distribution.

Property	Morpholine Amide	Thiomorpholine Amide	Rationale for Substitution
Heteroatom	Oxygen (Hard base)	Sulfur (Soft base)	Altered receptor binding affinity.
Lipophilicity (cLogP)	Lower (Hydrophilic)	Higher (+0.5 to +1.0 log units)	Improves BBB penetration and passive transport.
H-Bonding	Acceptor only	Acceptor (weak)	S is a weaker H-bond acceptor than O.
Metabolism	N-dealkylation, Ring opening	S-oxidation, Ring opening	S-oxidation creates active or inactive metabolites.
pKa (Conjugate acid)	~8.3	~9.0	Thiomorpholine is slightly more basic.

The "Sulfur Switch": Oxidation State Tuning

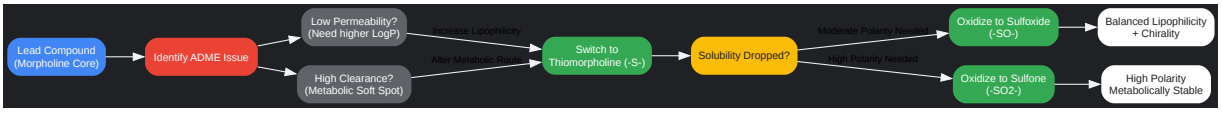
The most powerful feature of this scaffold is the ability to oxidize the sulfur atom. This creates a predictable gradient of polarity:

- Sulfide (-S-): Lipophilic, BBB permeable.
- Sulfoxide (-SO-): Chiral center introduced, increased polarity, H-bond acceptor.
- Sulfone ($-SO_2-$): Highly polar, strong H-bond acceptor, metabolic dead-end (stable).

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Visualization 1: Bioisosteric Decision Logic

Figure 1: Decision matrix for transitioning from morpholine to thiomorpholine derivatives based on ADME failures.



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Part 2: Synthetic Strategies

Synthesizing thiomorpholine amides requires careful handling of the sulfur atom, particularly to avoid catalyst poisoning (if using Pd/Pt elsewhere) and to control oxidation states.

Standard Amide Coupling

The most robust method involves coupling commercial thiomorpholine with carboxylic acids.

- Reagents: HATU or EDC/HOBt are preferred over acid chlorides to prevent side reactions with the sulfur if the acid component is complex.
- Base: DIPEA or TEA.
- Solvent: DMF or DCM.
- Critical Note: If the acid partner contains halogens intended for subsequent cross-coupling (e.g., Suzuki), perform the amide coupling after the metal-catalyzed step if possible, or use sulfur-tolerant catalysts (e.g., $Pd(dtbpf)Cl_2$).

Controlled Oxidation Protocols

To access the sulfoxide and sulfone derivatives, specific oxidants are required to ensure selectivity.

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- Sulfide

  Sulfoxide (Selective):

  - Reagent: Sodium Periodate ($NaIO_4$).
  - Conditions: MeOH/H_2O, 0°C to RT.
  - Mechanism: Kinetic control prevents over-oxidation to sulfone.

- Sulfide

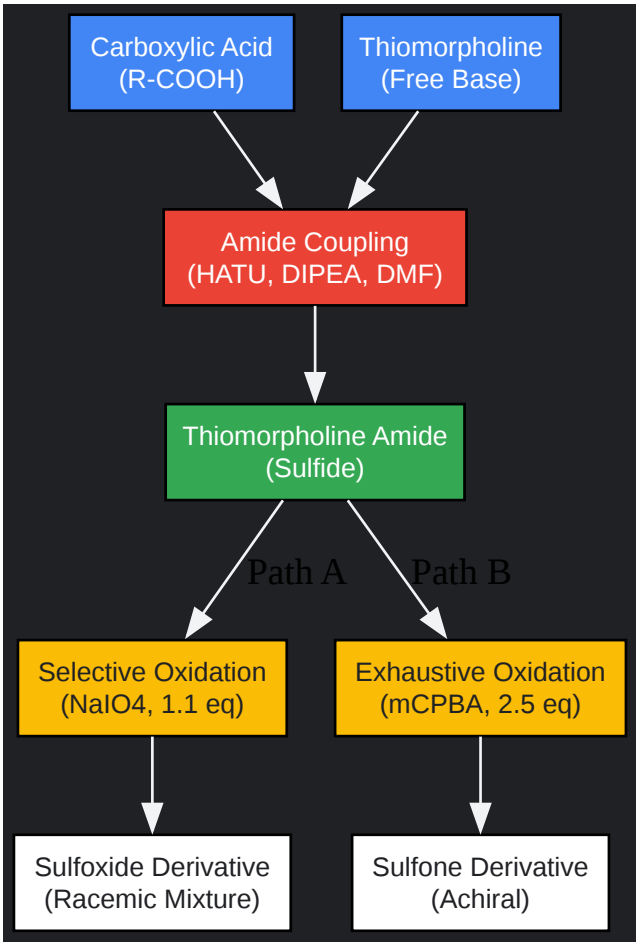
  Sulfone (Exhaustive):

  - Reagent:m-Chloroperbenzoic acid (mCPBA) (2.5 equiv).
  - Conditions: DCM, RT.[2]
  - Purification: Requires alkaline wash to remove m-chlorobenzoic acid byproduct.

Visualization 2: Synthetic Workflow

Figure 2: Step-by-step synthetic pathway from raw materials to oxidized derivatives.

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Part 3: Medicinal Chemistry Applications[1][2][3][4][5][6][7]

Case Study: 11 -HSD1 Inhibitors

11

-Hydroxysteroid dehydrogenase type 1 (11

-HSD1) converts inactive cortisone to active cortisol.[3][4] Excess cortisol is linked to metabolic syndrome and Type 2 diabetes.[3]

- The Challenge: Early inhibitors often utilized piperazine or morpholine amides but suffered from rapid metabolic clearance or poor selectivity against 11

  -HSD2.

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- The Solution: Replacing morpholine with thiomorpholine (and subsequently the sulfone) improved the pharmacokinetic profile. The sulfone moiety, in particular, mimics the H-bond acceptor properties of the morpholine oxygen but with a different geometric vector, often improving selectivity.
- Key Reference: Research by AstraZeneca and Amgen has highlighted the utility of this scaffold in optimizing 11

  -HSD1 inhibitors [1][2].

Antimicrobial Agents

Thiomorpholine amides, specifically 4-thiomorpholin-4-ylbenzohydrazide derivatives, have shown potent activity against M. tuberculosis and S. aureus. The lipophilic sulfur atom facilitates penetration through the waxy cell wall of Mycobacteria, a trait less efficient in the morpholine analogues [3].

Visualization 3: 11 -HSD1 Pathway & Inhibition

Figure 3: Mechanism of action for 11

-HSD1 inhibitors in cortisol regulation.



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[8]
Part 4: Experimental Protocols
Protocol 1: General Synthesis of Thiomorpholine Amides

Use this protocol for initial library generation.

- Preparation: In a round-bottom flask, dissolve the Carboxylic Acid derivative (1.0 equiv) in anhydrous DMF (0.1 M concentration).
- Activation: Add HATU (1.2 equiv) and DIPEA (3.0 equiv). Stir at room temperature for 15 minutes to form the activated ester.
- Coupling: Add Thiomorpholine (1.1 equiv).
- Reaction: Stir at room temperature for 4–16 hours. Monitor by TLC (5% MeOH in DCM) or LC-MS.
- Work-up: Dilute with EtOAc, wash with saturated $NaHCO_3$ (2x), water (1x), and brine (1x). Dry over Na_2SO_4.
- Purification: Flash column chromatography (Hexane/EtOAc gradient).

Protocol 2: Microsomal Stability Assay (S-Oxidation Check)

Thiomorpholine is susceptible to S-oxidation by Cytochrome P450. This assay is mandatory to determine metabolic liability.

- Incubation: Incubate test compound (1 µM) with human/mouse liver microsomes (0.5 mg/mL protein) and NADPH regenerating system in phosphate buffer (pH 7.4) at 37°C.
- Sampling: Take aliquots at 0, 15, 30, and 60 minutes. Quench with ice-cold acetonitrile containing internal standard.
- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.
- Metabolite ID: Specifically monitor for +16 Da (Sulfoxide) and +32 Da (Sulfone) mass shifts.
    - Interpretation: If >50% is converted to Sulfoxide within 30 mins, the scaffold requires steric shielding or pre-oxidation to the Sulfone (bioisostere strategy) [4].

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